

Trimesitylphosphine melting point and physical appearance

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Trimesitylphosphine*

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Trimesitylphosphine: A Comprehensive Technical Profile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties of **trimesitylphosphine**, a bulky alkylphosphine ligand critical to modern synthetic chemistry. Its unique steric and electronic properties have positioned it as an essential tool in facilitating challenging cross-coupling reactions, particularly in the synthesis of complex molecules relevant to pharmaceutical and materials science. This document outlines its key physical characteristics, detailed experimental protocols for their determination, and a schematic representation of its application in a common catalytic cycle.

Core Physical and Chemical Data

The physical properties of **trimesitylphosphine** are summarized in the table below. These characteristics are fundamental for its handling, storage, and application in chemical synthesis.

Property	Value	Citations
Melting Point	185-188 °C	[1][2][3]
187 °C	[4][5]	
Physical Appearance	White to light yellow crystal powder	[1]
Yellow solid	[6]	
White powder or crystals	[2]	
Molecular Formula	C ₂₇ H ₃₃ P	
Molecular Weight	388.52 g/mol	
Solubility	Soluble in common organic solvents	[6]

Experimental Protocols

The following sections provide detailed methodologies for the determination of the physical properties of **trimesitylphosphine**.

Determination of Melting Point

The melting point of a solid is a critical indicator of its purity.[2][4] The capillary method is a widely used and reliable technique for this measurement.[7]

Principle: A small, powdered sample of the substance is heated at a controlled rate, and the temperature range over which the substance transitions from a solid to a liquid is recorded.[7] Pure crystalline compounds typically exhibit a sharp melting point range of 0.5-1.0°C.[2]

Apparatus:

- Melting point apparatus (e.g., DigiMelt, Mel-Temp)
- Capillary tubes (sealed at one end)
- Mortar and pestle

- Spatula

Procedure:

- Sample Preparation: Ensure the **trimesitylphosphine** sample is completely dry and in a fine powdered form.[7] If necessary, gently grind the crystals using a clean, dry mortar and pestle.[6]
- Loading the Capillary Tube: Press the open end of a capillary tube into the powdered sample, trapping a small amount of the material. Invert the tube and tap it gently on a hard surface to pack the sample into the sealed end.[1] The packed sample height should be approximately 2-3 mm.[1]
- Measurement:
 - Place the loaded capillary tube into the heating block of the melting point apparatus.[1]
 - If the approximate melting point is unknown, perform a rapid initial heating to determine a rough range.[2][6]
 - For a precise measurement, set the apparatus to heat rapidly to a temperature about 10-15°C below the expected melting point. Then, reduce the heating rate to 1-2°C per minute. [6]
 - Observe the sample through the magnifying eyepiece.
 - Record the temperature at which the first droplet of liquid appears (the beginning of melting).
 - Record the temperature at which the last solid crystal melts (the completion of melting). This range is the melting point of the sample.
- Purity Assessment: A broad melting range (greater than 2°C) can indicate the presence of impurities.[4]

Determination of Physical Appearance

The physical appearance of a chemical provides initial qualitative data. This is typically determined through direct visual observation.[8]

Principle: The color, state (solid, liquid, gas), and form (e.g., crystalline, powder, amorphous) of a chemical are observed and recorded under standard laboratory conditions (ambient temperature and pressure).[8]

Apparatus:

- Clean, dry watch glass or weighing boat
- Spatula
- Adequate lighting

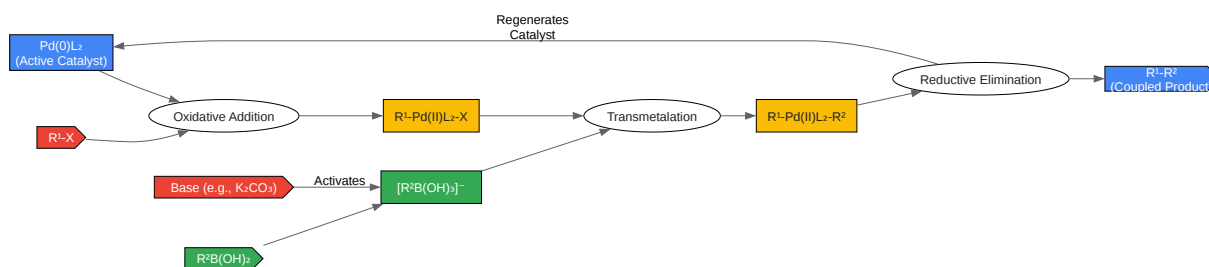
Procedure:

- Sample Preparation: Place a small, representative sample of **trimesitylphosphine** onto a clean, dry watch glass using a spatula.
- Observation:
 - In a well-lit area, visually inspect the sample.
 - Record the color of the substance (e.g., white, off-white, yellow).
 - Note the physical state at room temperature (solid).
 - Describe the form of the solid (e.g., crystalline powder, amorphous solid, distinct crystals).
- Safety Precautions: Always handle chemical substances in a well-ventilated area, wearing appropriate personal protective equipment (PPE), including safety glasses and gloves. Avoid direct inhalation or contact with the skin.

Application in Catalysis: The Suzuki-Miyaura Coupling

Trimesitylphosphine is a highly effective ligand in palladium-catalyzed cross-coupling reactions, such as the Suzuki-Miyaura coupling. Its steric bulk and electron-donating properties enhance the catalytic activity of the palladium center, enabling the formation of carbon-carbon bonds between aryl or vinyl halides/triflates and organoboron compounds.

The diagram below illustrates the generally accepted catalytic cycle for the Suzuki-Miyaura reaction, where 'L' represents the **trimesitylphosphine** ligand.



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Suzuki-Miyaura Catalytic Cycle

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- To cite this document: BenchChem. [Trimesitylphosphine melting point and physical appearance]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1301856#trimesitylphosphine-melting-point-and-physical-appearance]

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